

Cell-based Assays for Investigating the Downstream Signaling of N-Desmethylozapine

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Compound of Interest

Compound Name: *N-Desmethylozapine*

Cat. No.: *B609621*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

N-desmethylozapine (NDMC), the principal active metabolite of the atypical antipsychotic clozapine, has garnered significant interest for its unique pharmacological profile. Unlike its parent compound, NDMC acts as a potent partial agonist at the M1 muscarinic acetylcholine receptor.[1][2] This activity is believed to contribute to the cognitive-enhancing effects observed in patients treated with clozapine.[1] Understanding the downstream signaling pathways activated by NDMC is crucial for the development of novel therapeutic agents targeting cognitive deficits in neuropsychiatric disorders.

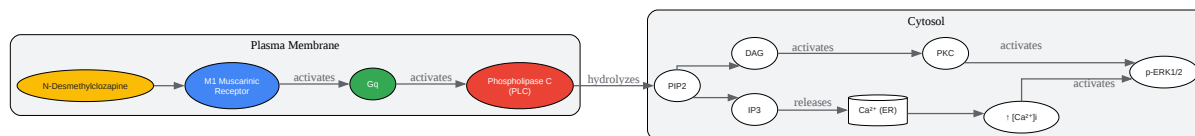
These application notes provide detailed protocols for key cell-based assays to investigate the downstream signaling of NDMC, focusing on its M1 receptor agonism. The described assays are essential tools for characterizing the pharmacological activity of NDMC and similar compounds.

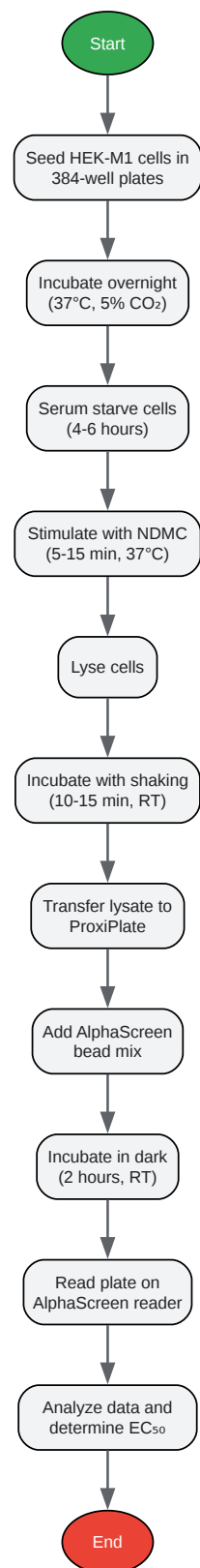
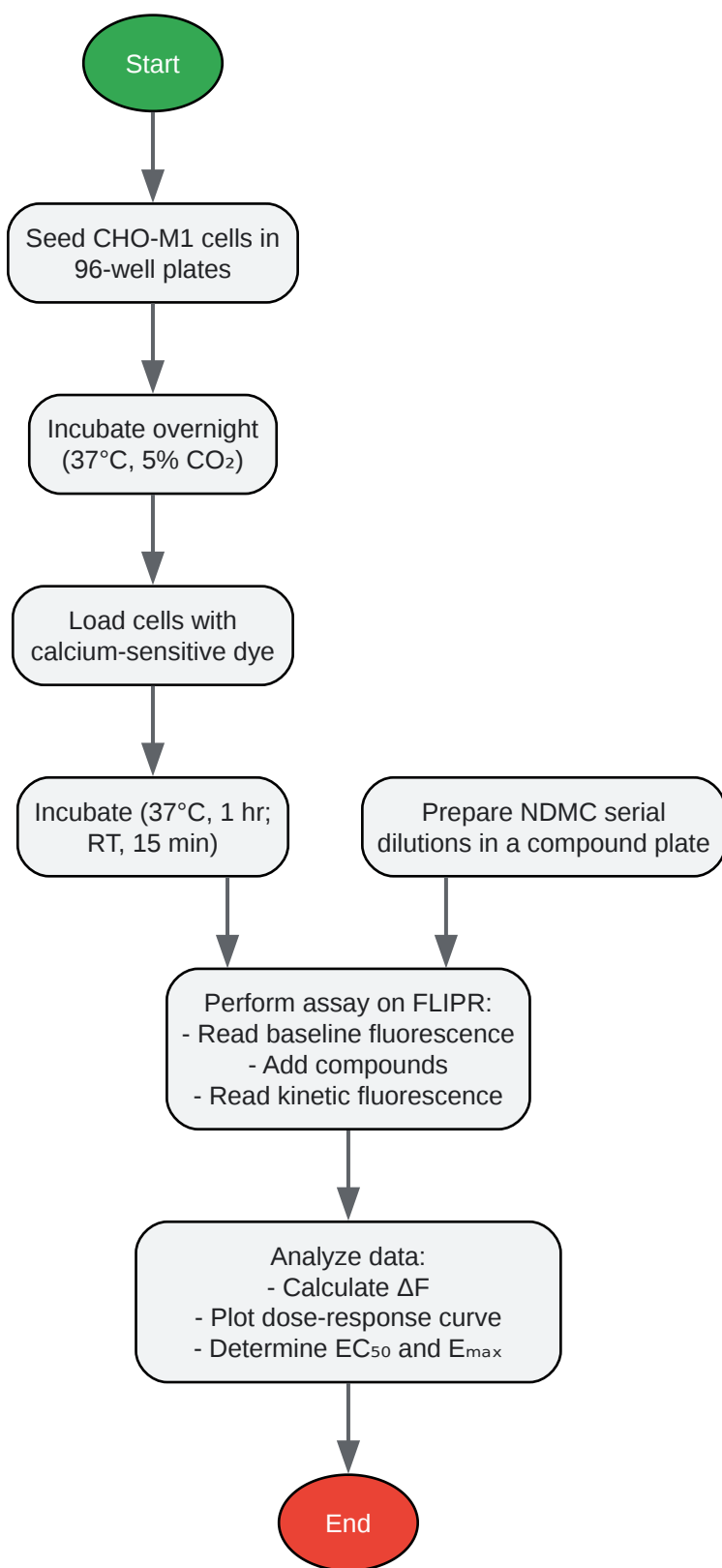
N-Desmethylozapine Signaling Pathways

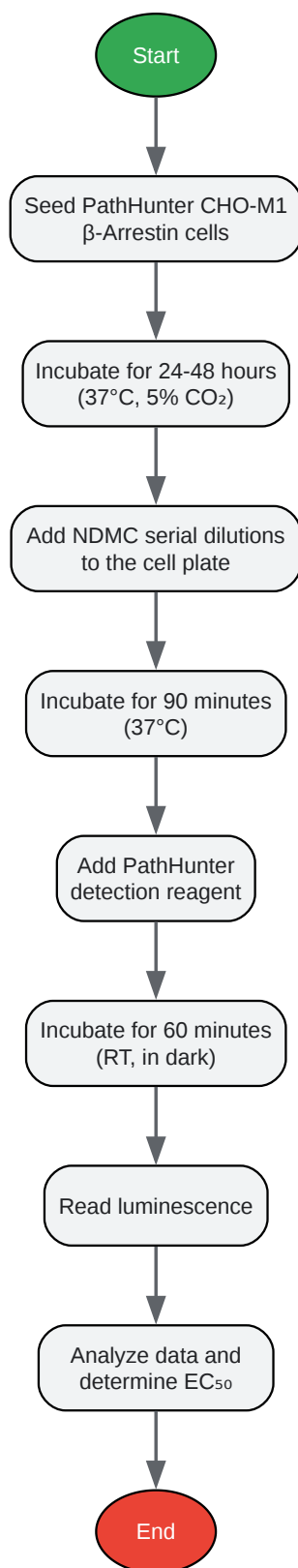
N-desmethylozapine preferentially binds to and activates the M1 muscarinic receptor, which is predominantly coupled to the Gq family of G proteins.[2] This initiates a signaling cascade that serves as the basis for the functional assays described herein.

Primary Signaling Pathway: Gq Protein-Mediated Cascade

Activation of the M1 receptor by NDMC leads to the dissociation of the Gq protein alpha subunit from the beta-gamma subunits. The activated $G\alpha_q$ subunit then stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored intracellular calcium ($[Ca^{2+}]_i$). The elevation in intracellular calcium and the activation of protein kinase C (PKC) by DAG lead to the activation of downstream kinases, including the extracellular signal-regulated kinases 1 and 2 (ERK1/2).







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